

"handling and storage procedures for 1,1-Cyclohexanediethanol"

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Compound of Interest

Compound Name: 1,1-Cyclohexanediethanol

Cat. No.: B184287

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Disclaimer: Information regarding the specific handling and storage procedures for **1,1-Cyclohexanediethanol** is not readily available. This document provides detailed application notes and protocols for the closely related and more common compound, 1,4-Cyclohexanedimethanol. While the general safety precautions are likely to be similar due to the presence of the same functional groups, this information should be used as a guideline and not as a direct substitute for a substance-specific Safety Data Sheet (SDS).

Application Notes and Protocols for 1,4-Cyclohexanedimethanol

These notes are intended for researchers, scientists, and drug development professionals to ensure the safe handling, storage, and use of 1,4-Cyclohexanedimethanol.

1. Product Identification

- Chemical Name: 1,4-Cyclohexanedimethanol
- Synonyms: 1,4-Bis(hydroxymethyl)cyclohexane, CHDM[1][2]
- CAS Number: 105-08-8[1][2][3][4]
- Molecular Formula: C₈H₁₆O₂[1][3][5]
- Molecular Weight: 144.21 g/mol [1][3][5]

- Appearance: White waxy solid or a clear, colorless viscous liquid after melting.[1][2]
- Odor: Sweet (for 1,3/1,4-cyclohexanedimethanol mixture)[5]

2. Hazard Identification

While some sources state that 1,4-Cyclohexanedimethanol is not classified as a hazardous substance, others indicate that it can cause serious eye irritation or damage.[3][4] It is crucial to handle it with care to avoid direct contact.

- Primary Hazards: Causes serious eye irritation/damage.
- GHS Classification: Serious Eye Damage/Eye Irritation, Category 2.

3. First-Aid Measures

Immediate medical attention should be sought if symptoms persist.

Exposure Route	Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor.[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse the skin with water or shower. If skin irritation occurs, get medical advice/attention.[3] For molten product, cool the affected area immediately with cold water; do not attempt to remove the adhered product and seek medical advice.[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] If eye irritation persists, get medical advice/attention.[3] In case of contact with the hot, molten substance, cool with water and seek immediate medical attention.[6]
Ingestion	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[3] Do NOT induce vomiting unless instructed to do so by medical personnel.[7] If symptoms persist, consult a doctor.[4]

4. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6] All common extinguishing agents are suitable.[6]
- Specific Hazards: Containers may explode when heated. Fire may produce irritating, corrosive, and/or toxic gases.[3] Vapors are heavier than air and may spread along floors. Forms explosive mixtures with air on intense heating.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) with a full face-piece operated in positive pressure mode and full protective gear.[3]

5. Accidental Release Measures

- Personal Precautions: Wear proper protective equipment. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Ensure adequate ventilation.[3]
- Environmental Precautions: Do not allow the product to enter sewers, surface water, or ground water.[4][6]
- Methods for Cleaning Up: For spills, absorb with inert material (e.g., dry sand, earth) and place in a chemical waste container.[3] For solids, you can sweep up and shovel into suitable containers for disposal.[7]

6. Handling and Storage

- Precautions for Safe Handling: Avoid contact with skin and eyes.[3] Do not breathe dust.[7] Wash hands after handling. When using, do not eat, drink, or smoke.[3]
- Conditions for Safe Storage: Keep container tightly closed in a dry, cool, and well-ventilated place.[3][7] Keep away from heat, sparks, open flames, and hot surfaces.[3]
- Incompatible Materials: Strong oxidizing agents.[3]

7. Exposure Controls and Personal Protection

- Engineering Controls: Use in a well-ventilated area.[3] Ensure eyewash stations and safety showers are close to the workstation.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.[8]
 - Skin Protection: Wear protective gloves (consult with the glove manufacturer for appropriate material). Wear impervious clothing and boots for repeated or prolonged contact.[3]
 - Respiratory Protection: Not typically required with adequate ventilation. If dust or aerosols are generated, use an approved respirator.[8]

Quantitative Data

Property	Value
Molecular Weight	144.21 g/mol [1][3][5]
Melting Point	41 to 61 °C (106 to 142 °F; 314 to 334 K)[1]
	43 °C (cis-isomer), 67 °C (trans-isomer)[5]
Boiling Point	284 to 288 °C (543 to 550 °F; 557 to 561 K)[1]
	286 °C (cis-isomer), 283 °C (trans-isomer)[5]
Flash Point	162 °C (323.6 °F)[4]
	166 °C[5]
Density	1.02 g/mL[1]
	1.41 g/cm ³ at 20 °C[4]
Solubility in Water	Soluble[4]
	920,000 mg/L at 20 °C[5]
Vapor Density	5 (Air = 1)[5]
Autoignition Temperature	330 °C (626 °F)[4]

Experimental Protocols

Protocol 1: Standard Handling Procedure

- Preparation: Before handling, ensure the work area is clean and well-ventilated. Confirm that a safety shower and eyewash station are accessible. Review the Safety Data Sheet.
- Personal Protective Equipment: Put on appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, and a lab coat.
- Dispensing:
 - Solid Form: Carefully scoop the required amount from the container, minimizing dust generation.

- Liquid (Molten) Form: If using the molten form, handle with caution to avoid thermal burns. Use appropriate insulated gloves if necessary.
- Post-Handling: Tightly close the container after use. Clean the work area thoroughly. Wash hands and remove PPE before leaving the laboratory.

Protocol 2: Spill Response

- Evacuation: If the spill is large, evacuate the immediate area.
- Ventilation: Ensure the area is well-ventilated.
- Containment: For liquid spills, use an inert absorbent material to contain the spill. For solid spills, prevent the spread of dust.
- Collection: Carefully collect the spilled material and absorbent into a labeled, sealed container for chemical waste.
- Decontamination: Clean the spill area with a suitable solvent, collecting the cleaning materials for disposal as chemical waste.
- Reporting: Report the spill to the appropriate environmental health and safety personnel.

Diagrams

Caption: Workflow for the safe handling and storage of 1,4-Cyclohexanedimethanol.

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